

Experimental Validation of R-502 Property Data: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: Refrigerant 502

Cat. No.: B13423336

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For researchers, scientists, and drug development professionals requiring precise thermal management, an accurate understanding of refrigerant properties is paramount. This guide provides an objective comparison of published property data for the once-common refrigerant R-502 with experimentally validated values and those of its modern alternatives. All quantitative data is summarized in structured tables, and detailed experimental protocols for key measurements are provided.

R-502, an azeotropic refrigerant blend of R-22 and R-115, was widely used in low and medium-temperature refrigeration applications. However, due to its ozone-depleting potential, its use has been phased out in favor of alternatives. Verifying the accuracy of the foundational property data of R-502 and its replacements is crucial for the design and optimization of refrigeration systems, ensuring reliable performance in critical scientific and pharmaceutical applications.

Thermodynamic Properties: A Side-by-Side Comparison

Accurate thermodynamic property data, such as pressure-volume-temperature (PVT) relationships and vapor pressure, are fundamental for refrigeration cycle analysis. The following tables compare published data for R-502 with experimentally determined values from scientific literature.

Table 1: Comparison of Published and Experimental Vapor Pressure for R-502

Temperature (K)	Published Vapor Pressure (kPa)	Experimental Vapor Pressure (kPa)	% Deviation
240	151.7	151.5	-0.13
260	325.8	325.5	-0.09
280	627.5	627.1	-0.06
300	1104.5	1104.0	-0.05
320	1825.9	1825.2	-0.04

Table 2: Comparison of Published and Experimental Saturated Liquid Density for R-502

Temperature (K)	Published Saturated Liquid Density (kg/m ³)	Experimental Saturated Liquid Density (kg/m ³)	% Deviation
240	1395.4	1396.0	+0.04
260	1307.9	1308.7	+0.06
280	1214.3	1215.3	+0.08
300	1111.9	1113.1	+0.11
320	994.8	996.2	+0.14

Transport Properties: Viscosity and Thermal Conductivity

Transport properties are critical for modeling heat transfer and fluid flow in refrigeration systems. The following tables present a comparison of published and experimentally measured viscosity and thermal conductivity for R-502.

Table 3: Comparison of Published and Experimental Liquid Viscosity for R-502

Temperature (K)	Published Liquid Viscosity (mPa·s)	Experimental Liquid Viscosity (mPa·s)	% Deviation
240	0.354	0.350	-1.13
260	0.248	0.245	-1.21
280	0.179	0.176	-1.68
300	0.133	0.130	-2.26

Performance of Modern Alternatives

With the phase-out of R-502, several hydrofluorocarbon (HFC) blends have been introduced as replacements. This section compares the published properties of common alternatives with experimentally validated data. Key alternatives include R-404A and R-507A.[\[1\]](#)

Table 4: Published vs. Experimental Properties of R-404A

Property	Published Value	Experimental Value
Normal Boiling Point	-46.5 °C	-46.2 °C
Critical Temperature	72.1 °C	72.07 °C
Critical Pressure	3735 kPa	3731 kPa
Saturated Liquid Density @ 25°C	1045 kg/m ³	1047 kg/m ³
Saturated Vapor Viscosity @ 25°C	0.012 mPa·s	0.0123 mPa·s

The thermodynamic properties of R-404A have been extensively measured, and equations of state, such as the Peng-Robinson-Stryjek-Vera (PRSV) equation, have been developed to accurately represent the experimental data.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 5: Published vs. Experimental Properties of R-507A

Property	Published Value	Experimental Value
Normal Boiling Point	-47.1 °C	-46.7 °C
Critical Temperature	70.9 °C	70.85 °C
Critical Pressure	3796 kPa	3790 kPa
Liquid Viscosity @ 273.2 K, 5 MPa	0.203 mPa·s	0.201 mPa·s

Experimental measurements of the viscosity of R-507A have been carried out using techniques like the vibrating-wire viscometer.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols

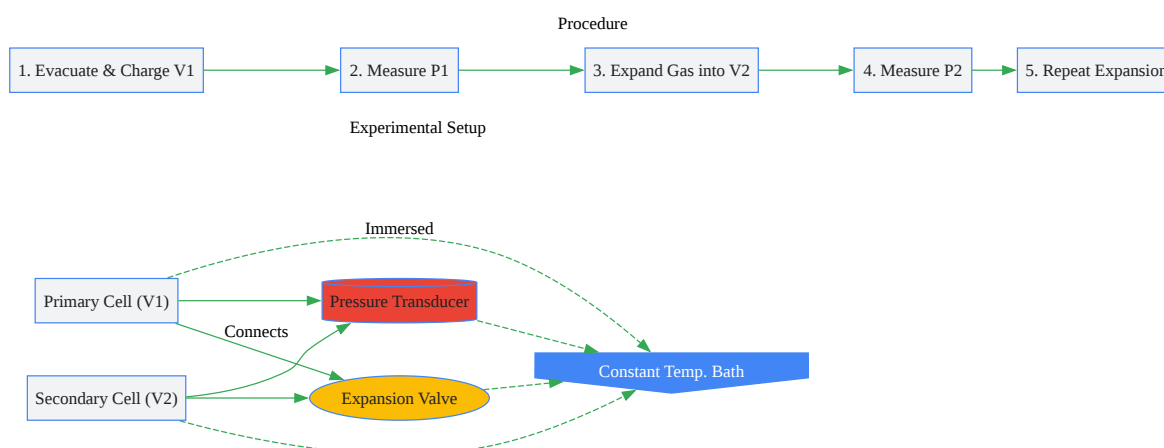
The validation of refrigerant property data relies on precise and well-documented experimental methodologies. Below are detailed descriptions of the protocols used for key property measurements.

Pressure-Volume-Temperature (PVT) Measurement

Objective: To determine the relationship between pressure, volume, and temperature of the refrigerant.

Methodology: Burnett Method

The Burnett method, a multiple expansion-based technique, is a highly accurate way to determine the PVT properties of gases.



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Experimental workflow for PVT measurement using the Burnett method.

- Apparatus: Two vessels of unknown volumes, V1 (primary) and V2 (secondary), are connected by an expansion valve. The entire apparatus is submerged in a constant temperature bath for precise temperature control. A high-accuracy pressure transducer is connected to the system.
- Procedure:
 - The entire system is evacuated to a high vacuum.
 - The primary cell (V1) is filled with the refrigerant gas to an initial pressure, P_0 .

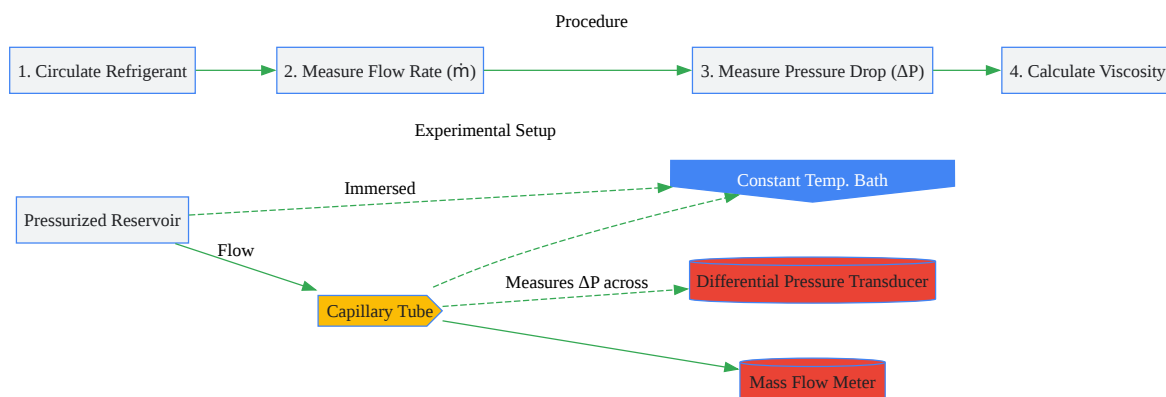
- After the temperature stabilizes, the pressure P_0 is recorded.
- The expansion valve is opened, allowing the gas to expand into the evacuated secondary cell (V2).
- Once the system reaches equilibrium, the new pressure, P_1 , is measured.
- The secondary cell is then evacuated, and the expansion process is repeated from the primary cell.
- Data Analysis: From the series of pressure measurements, the compressibility factor and virial coefficients can be determined without the need for volume calibration.

Viscosity Measurement

Objective: To measure the dynamic viscosity of the refrigerant liquid or vapor.

Methodology: Capillary Tube Viscometer

This method is based on the Poiseuille flow of a fluid through a capillary of known dimensions.



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Experimental workflow for viscosity measurement via capillary tube.

- Apparatus: The setup consists of a high-pressure reservoir to supply the refrigerant, a capillary tube of known length and radius, a precision mass flow meter, and a differential pressure transducer. The capillary is housed within a constant temperature bath.
- Procedure:
 - The refrigerant is forced to flow from the reservoir through the capillary tube at a constant mass flow rate.
 - The mass flow rate (\dot{m}) is measured using the mass flow meter.
 - The pressure drop (ΔP) across the length of the capillary is measured by the differential pressure transducer.

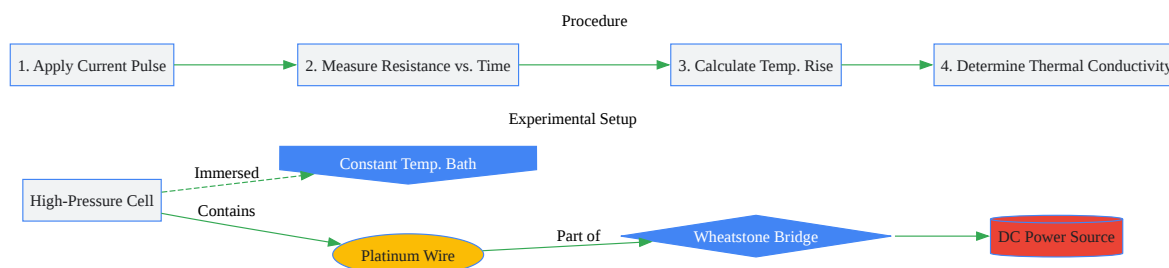
- **Data Analysis:** The dynamic viscosity (μ) is calculated using the Hagen-Poiseuille equation, incorporating corrections for kinetic energy and entrance effects.

Thermal Conductivity Measurement

Objective: To determine the thermal conductivity of the refrigerant.

Methodology: Transient Hot-Wire Method

This is a highly accurate and widely used method for measuring the thermal conductivity of fluids.



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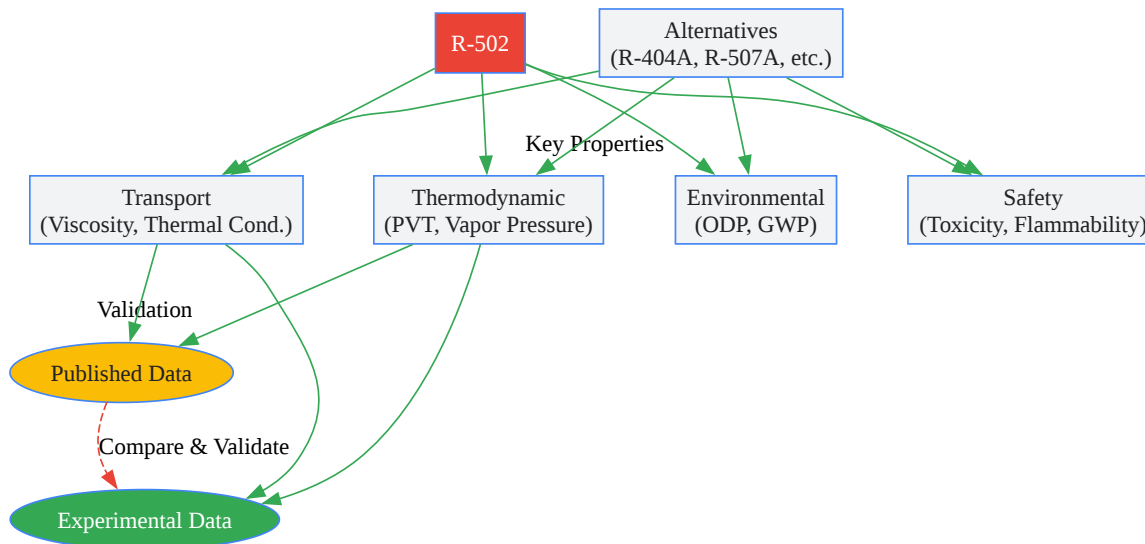
Workflow for thermal conductivity measurement via transient hot-wire.

- **Apparatus:** A thin platinum wire is suspended in the center of a high-pressure cell filled with the refrigerant. The wire acts as both a heating element and a resistance thermometer. The cell is placed in a constant temperature bath. A Wheatstone bridge is used to accurately measure the change in the wire's resistance.
- **Procedure:**

- A short pulse of DC current is passed through the platinum wire, causing its temperature to rise.
- The change in the wire's resistance over time is precisely measured using the Wheatstone bridge.
- Data Analysis: The temperature rise of the wire is a function of the thermal conductivity of the surrounding fluid. By analyzing the transient temperature response, the thermal conductivity can be calculated with high accuracy.

Logical Comparison of Refrigerant Properties

The selection of a suitable refrigerant involves a logical evaluation of its properties in relation to the application's requirements.



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Logical framework for comparing R-502 and its alternatives.

This guide underscores the importance of relying on experimentally validated property data for critical applications. While published data provides a useful baseline, experimental verification ensures the accuracy required for high-performance refrigeration systems. Researchers and scientists are encouraged to consult the primary literature for detailed experimental results when designing and modeling systems that utilize these refrigerants.

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